

# How to prepare (Rac)-LY341495 stock solutions and storage conditions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (Rac)-LY341495

Cat. No.: B8062136

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## Application Notes and Protocols: (Rac)-LY341495

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation and storage of stock solutions for **(Rac)-LY341495**, a potent and selective antagonist for the group II metabotropic glutamate receptors (mGluR2/3).[1] Proper handling and storage are crucial for maintaining the compound's integrity and ensuring reproducible experimental results.

## Chemical and Physical Properties

**(Rac)-LY341495** is a synthetic compound, typically supplied as a white to off-white crystalline solid.[2][3] Its key properties are summarized below.

Property	Value	References
Molecular Formula	C <sub>20</sub> H <sub>19</sub> NO <sub>5</sub>	[4][5]
Molecular Weight	353.37 g/mol	[1][4][5]
CAS Number	201943-63-7	[3][4][5]
Appearance	White to off-white solid	[2][3]

## Solubility Data

The solubility of **(Rac)-LY341495** is a critical factor in the preparation of stock solutions. The compound exhibits poor solubility in aqueous solutions but can be dissolved in organic solvents or basic solutions.

Solvent	Concentration	Comments
DMSO	~5 - 10 mM	Gentle warming and sonication are recommended to aid dissolution. <a href="#">[4]</a> <a href="#">[5]</a> Use freshly opened, anhydrous DMSO as the compound's solubility is sensitive to moisture. <a href="#">[6]</a>
Water	< 0.1 mg/mL (Insoluble)	<a href="#">[4]</a>
1.2 eq. NaOH	up to 100 mM	Provides a water-soluble option. <a href="#">[7]</a>

Note: The disodium salt of LY341495 is also commercially available and shows high solubility in water (up to 100 mM).

## Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **(Rac)-LY341495** in DMSO.

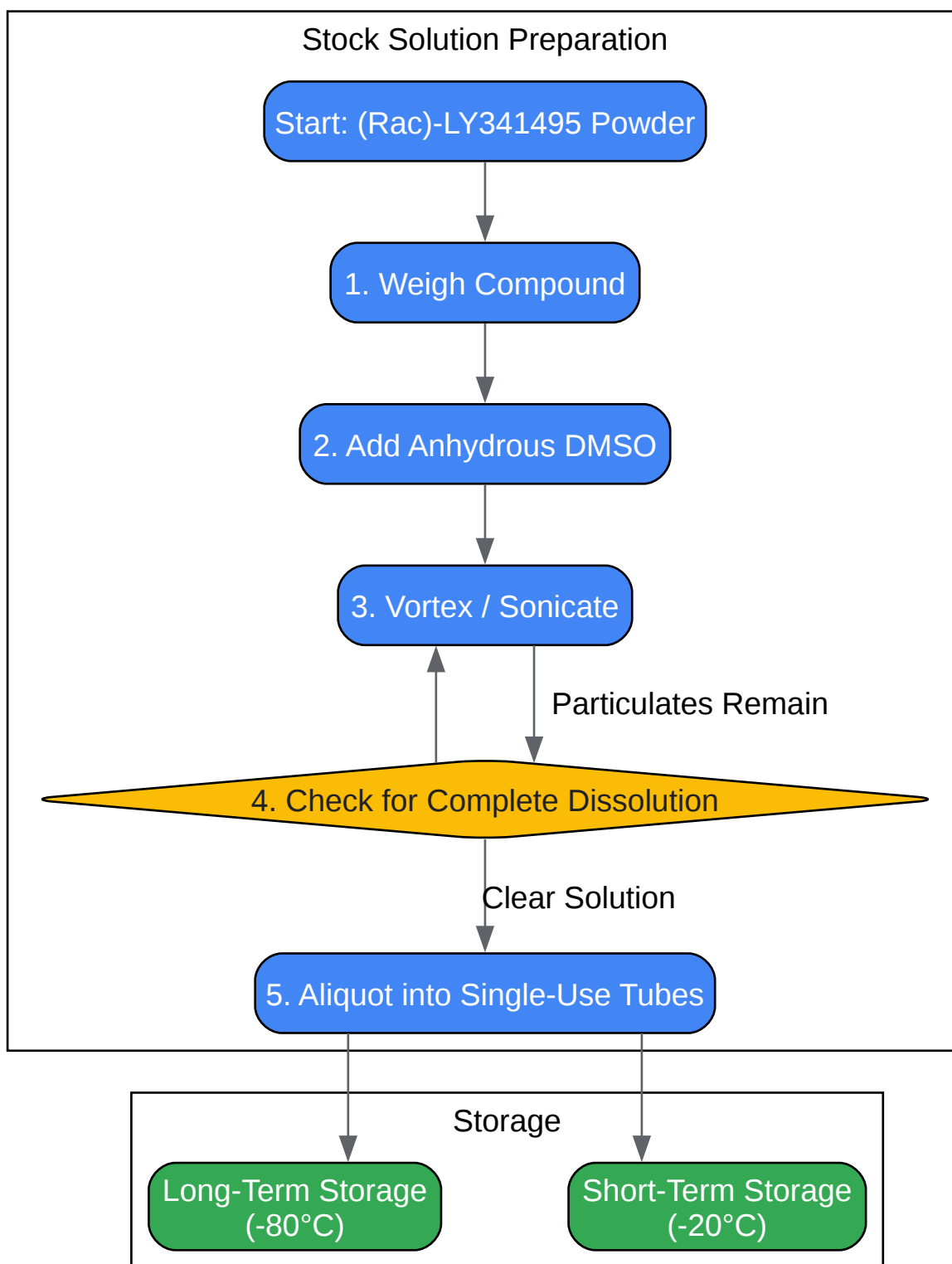
Materials:

- **(Rac)-LY341495** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated balance

- Vortex mixer
- Sonicator (water bath)

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **(Rac)-LY341495** powder to room temperature to prevent condensation. It is recommended to centrifuge the vial briefly (e.g., at 3000 rpm for 1-2 minutes) to collect all the powder at the bottom.[\[4\]](#)
- Weighing: Carefully weigh the desired amount of **(Rac)-LY341495** powder in a sterile tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.53 mg of the compound ( $\text{Mass} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 353.37 \text{ g/mol}$ ).
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
- Dissolution:
  - Vortex the solution vigorously for 1-2 minutes.
  - If the compound is not fully dissolved, sonicate the solution in a water bath for 10-15 minutes.[\[4\]](#) Gentle warming (up to 60°C) can also be applied to aid dissolution.[\[5\]](#)[\[6\]](#)
  - Visually inspect the solution to ensure there are no visible particulates. The solution should be clear.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile tubes.[\[2\]](#)[\[8\]](#)



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Caption: Workflow for preparing and storing **(Rac)-LY341495** stock solution.

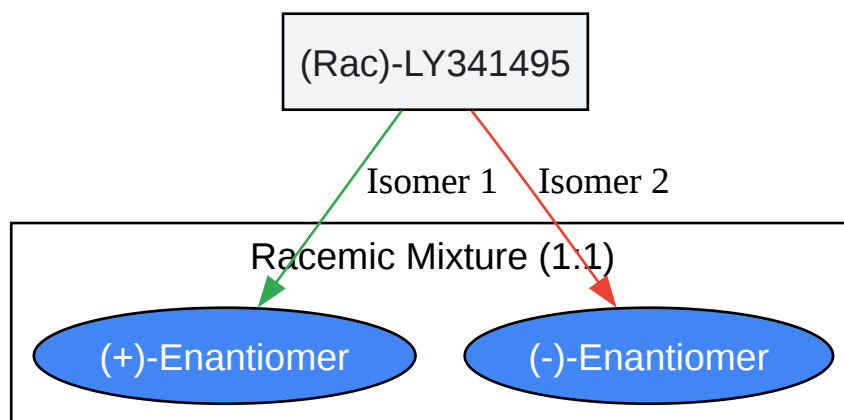
## Storage Conditions

Proper storage is essential to maintain the stability and activity of **(Rac)-LY341495**. Recommendations for both the solid powder and stock solutions are provided below.

Form	Temperature	Duration	Notes
Powder	-20°C	up to 3 years	Recommended for long-term stability.[2][4]
Room Temperature	up to 12 months	Suitable for shorter-term storage.[5]	
Stock Solution	-80°C	6 months - 2 years	Recommended for long-term storage.[2][4][8] Use within 6 months is a conservative guideline.[2][6]
-20°C	1 month	Suitable for short-term storage.[2][5][6]	

### Important Considerations:

- **Freeze-Thaw Cycles:** Repeatedly freezing and thawing the stock solution can lead to degradation. Aliquoting is strongly recommended.[2][8]
- **Fresh Solutions:** For the most reliable results, especially in sensitive in vivo experiments, preparing solutions fresh on the day of use is advised.[5][8]
- **Before Use:** When using a frozen aliquot, allow it to equilibrate to room temperature and vortex briefly to ensure the solution is homogeneous and free of precipitate before making further dilutions.[5]



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Caption: **(Rac)-LY341495** is a racemic mixture of two enantiomers.

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